

A Comparative Analysis of Benzylated versus Alkylated Hydroxybenzoate Derivatives

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Compound of Interest

Compound Name: *Methyl 3-(benzyloxy)-5-hydroxybenzoate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of benzylated and alkylated hydroxybenzoate derivatives, commonly known as parabens. The focus is on their physicochemical properties, antimicrobial efficacy, and biological activities, supported by experimental data to aid in research and development.

Physicochemical Properties

Hydroxybenzoate derivatives are esters of p-hydroxybenzoic acid. Alkylated derivatives feature a linear or branched alkyl chain, while benzylated derivatives contain a benzyl group. These structural differences significantly influence their physical and chemical characteristics. As the alkyl chain length in alkylated parabens increases, water solubility decreases while lipophilicity and, consequently, oil solubility increase.^[1] Benzylparaben, with its aromatic side chain, also exhibits low water solubility.^[2]

Derivative	Chemical Structure	Molecular Weight (g/mol)	Melting Point (°C)	Water Solubility (g/L at 25°C)
Alkylated				
Methylparaben	$\text{HOCH}_2\text{CH}_2\text{CH}_2\text{COOCH}_3$	152.15	125-128	2.5
Ethylparaben	$\text{HOCH}_2\text{CH}_2\text{COOCH}_2\text{CH}_3$	166.17	116-119	0.88
Propylparaben	$\text{HOCH}_2\text{CH}_2\text{CH}_2\text{COOCH}_2\text{CH}_2\text{CH}_3$	180.20	96-99	0.4
Butylparaben	$\text{HOCH}_2\text{CH}_2\text{CH}_2\text{CH}_2\text{COOCH}_2\text{CH}_2\text{CH}_2\text{CH}_3$	194.23	68-71	0.2
Benzylated				
Benzylparaben	$\text{HOCH}_2\text{CH}_2\text{CH}_2\text{CH}_2\text{COOCH}_2\text{C}_6\text{H}_5$	228.24	109-112	0.092

Data compiled from multiple sources.

Antimicrobial Activity

Parabens are widely used as preservatives due to their broad-spectrum antimicrobial activity against bacteria and fungi.^[3] The antimicrobial efficacy of alkylated parabens generally increases with the length of the alkyl chain.^[4] They are typically more effective against fungi than bacteria and more potent against Gram-positive than Gram-negative bacteria.^[4] Benzylparaben also demonstrates antimicrobial properties. The following table summarizes the Minimum Inhibitory Concentrations (MICs) of various derivatives against common microorganisms.

Microorganism	Methylparaben (mg/L)	Ethylparaben (mg/L)	Propylparaben (mg/L)	Butylparaben (mg/L)	Benzylparaben (mg/L)
Escherichia coli	1000	500	250	125	-
Staphylococcus aureus	1000	500	125	62.5	-
Candida albicans	500	250	125	62.5	-
Aspergillus niger	500	250	125	62.5	-

Note: Data is compiled from various sources and experimental conditions may vary. A direct comparison should be made with caution. Benzylparaben MIC data against these specific organisms in a comparable format was not readily available in the searched literature.

Biological Activity: Endocrine Disruption

A significant area of research for hydroxybenzoate derivatives is their potential as endocrine-disrupting chemicals (EDCs), primarily through their interaction with estrogen and androgen receptors.

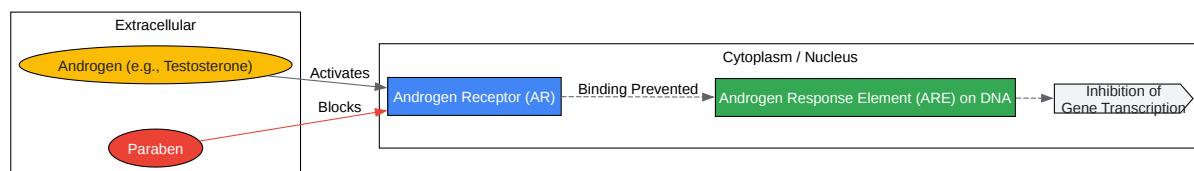
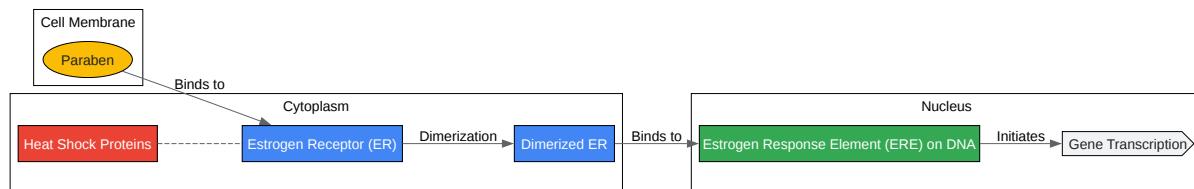
Estrogenic Activity

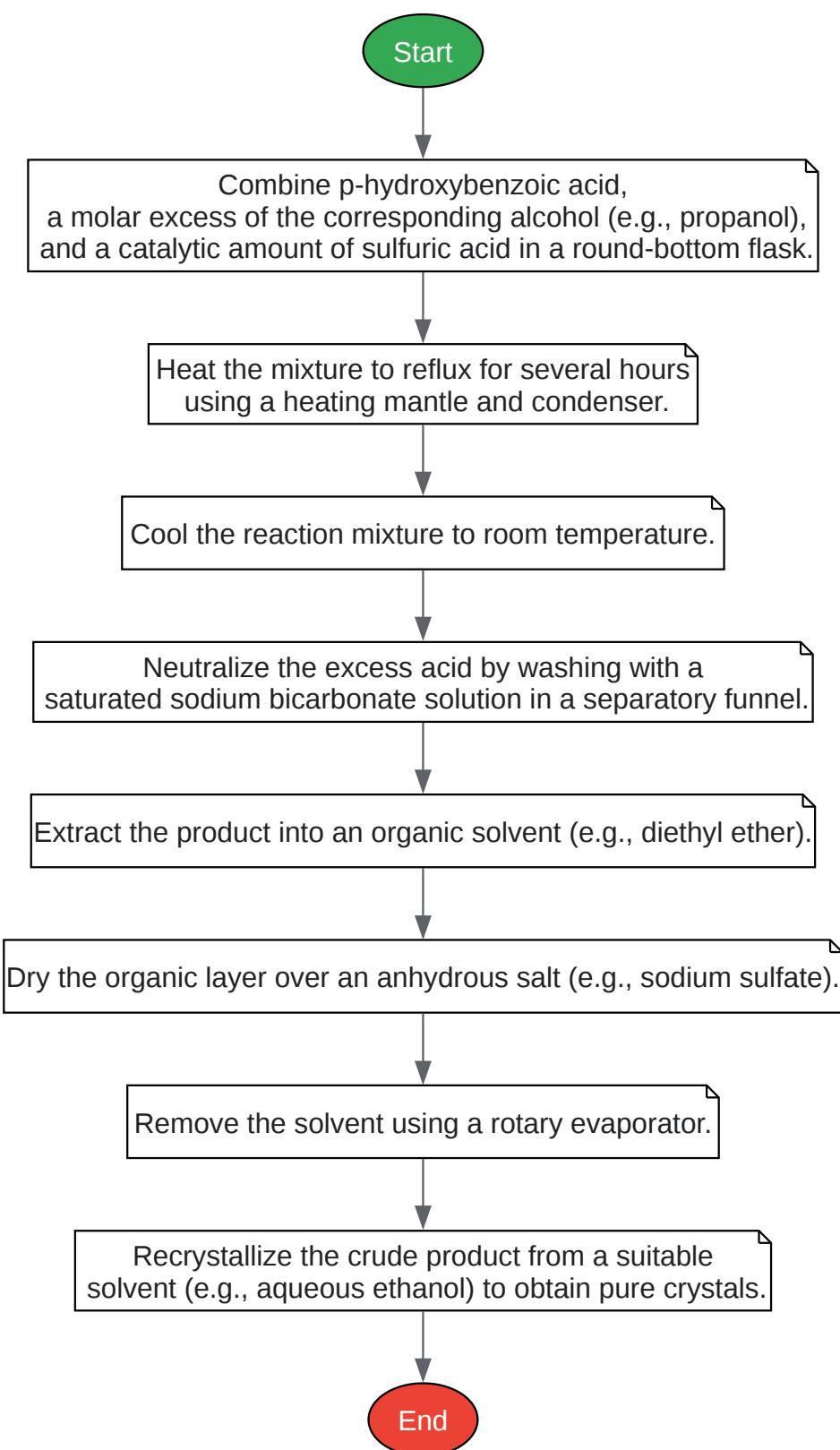
Parabens are known to exhibit weak estrogenic activity by binding to estrogen receptors (ER α and ER β).^[5] The estrogenic potency of alkylated parabens generally increases with the length and branching of the alkyl chain.^{[3][5]} Notably, studies have shown that benzylparaben possesses a stronger estrogenic activity compared to the common alkylated derivatives.^[6]

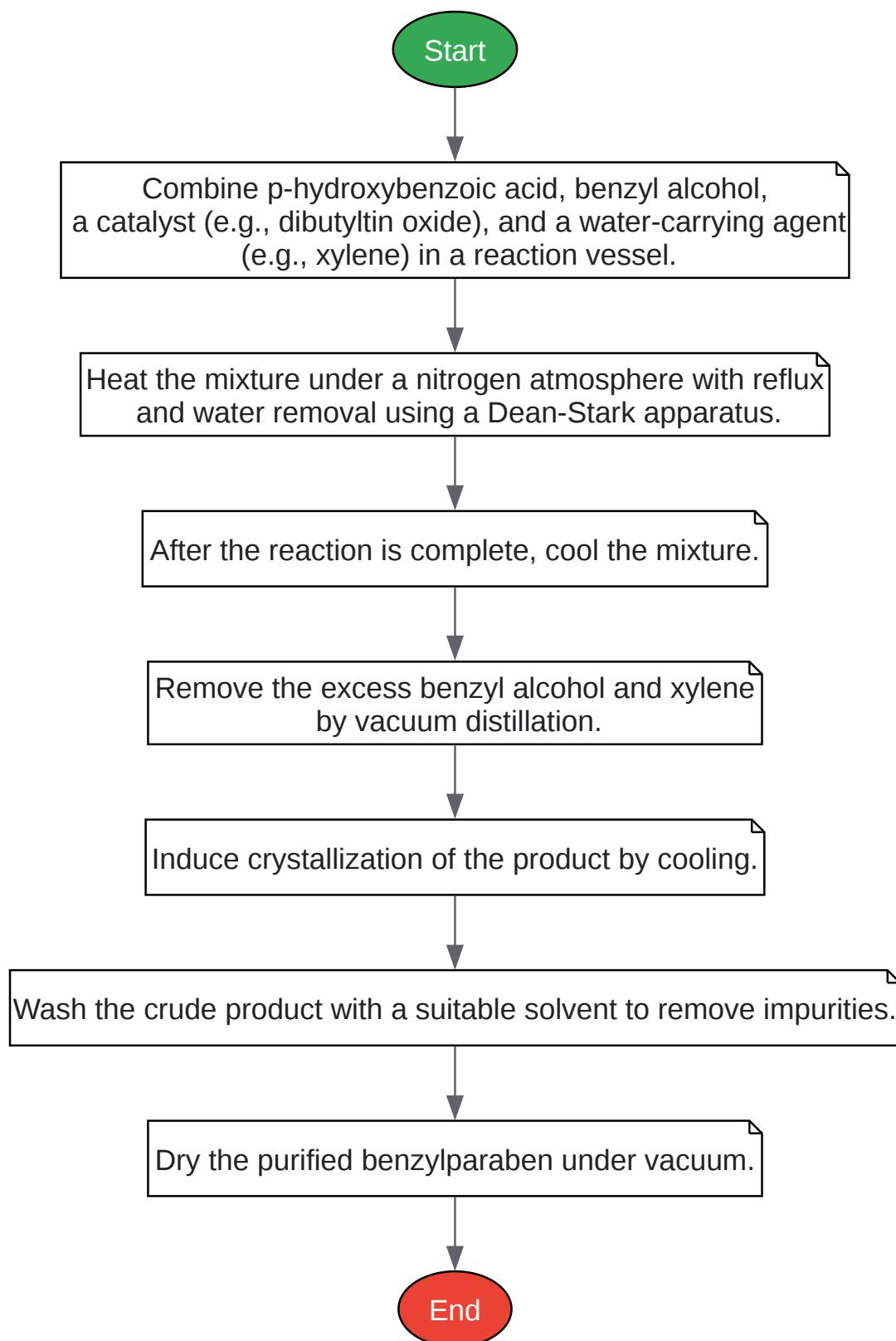
Derivative	EC ₅₀ (μM) for ERα Activation
Methylparaben	>100
Ethylparaben	~100
Propylparaben	~20
Butylparaben	~5
Benzylparaben	0.796 ± 0.307

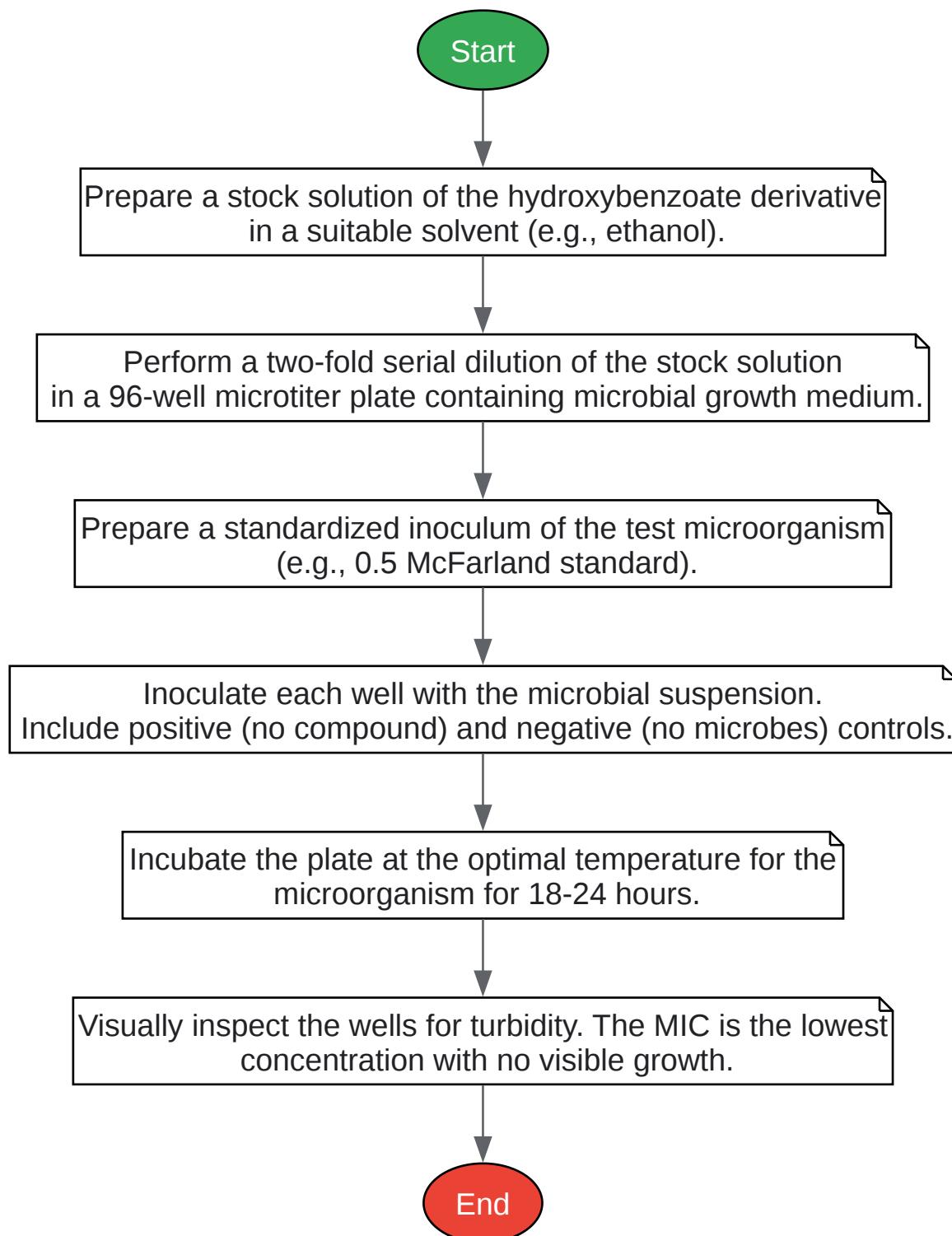
EC₅₀ values represent the concentration for 50% maximal response in an in vitro assay.^[6] A lower EC₅₀ indicates higher potency.

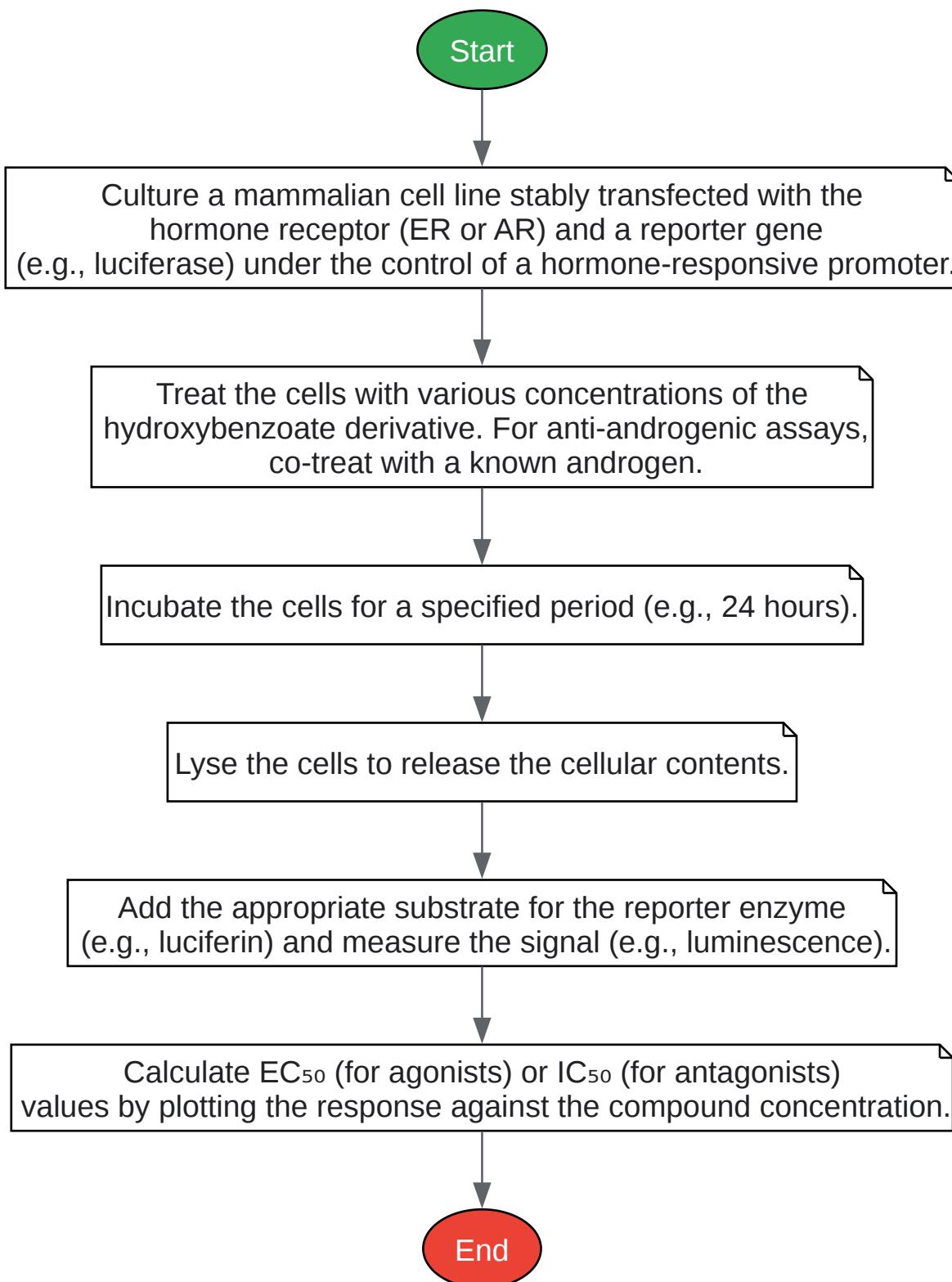
The interaction of these derivatives with estrogen receptors can trigger a signaling cascade, as illustrated below.









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